

Personal protective equipment for handling 4-Isopropoxybenzoic acid

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Compound of Interest

Compound Name: 4-Isopropoxybenzoic acid

Cat. No.: B1664614

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Essential Safety and Handling Guide for 4-Isopropoxybenzoic Acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **4-Isopropoxybenzoic acid**, tailored for research and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Safety Data

4-Isopropoxybenzoic acid is a white to off-white solid powder that can cause irritation to the skin, eyes, and respiratory system.^{[1][2][3]} It is crucial to be aware of its properties to handle it safely.

Identifier	Value	Source
CAS Number	13205-46-4	[2]
Molecular Formula	C10H12O3	[2]
Molecular Weight	180.20 g/mol	[2]
Appearance	White to off-white powder solid	[1][4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]
Signal Word	Warning	[1][2]
Storage Temperature	Room temperature, store below +30°C	[5][6]
Solubility	Insoluble in water	[3][5]
Incompatible Materials	Strong oxidizing agents	[3][7]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **4-Isopropoxybenzoic acid**.[\[1\]](#)

- Eye and Face Protection:
 - Chemical safety goggles are mandatory.[\[8\]](#)
 - For operations with a higher risk of splashing or dust generation, a face shield should be used in addition to goggles.[\[8\]](#)[\[9\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or butyl rubber, are required.[\[9\]](#) Always inspect gloves for any signs of degradation or puncture before use.

- Lab Coat/Gown: A long-sleeved, impermeable lab coat or gown that closes in the back is necessary to protect from skin contact.[\[10\]](#)
- Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.
- Respiratory Protection:
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust.[\[1\]](#)
 - If a fume hood is not available or if dust is generated, a NIOSH-approved respirator (such as an N95 mask for low-fume environments or a full-face respirator with appropriate cartridges for higher exposure) is required.[\[9\]](#)

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical for safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation and Inspection:
 - Before starting, ensure the work area (preferably a chemical fume hood) is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Inspect all PPE for integrity before donning.
- Weighing and Transfer:
 - Handle **4-Isopropoxybenzoic acid** as a powder solid.[\[1\]](#)
 - Carefully weigh the required amount in the fume hood to minimize dust generation.
 - Use a spatula for transfers. Avoid scooping directly from the main container to prevent contamination.

- Keep the container tightly closed when not in use.[\[1\]](#)
- During the Experiment:
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[11\]](#)
 - Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[1\]](#)
- Post-Experiment:
 - Decontaminate the work surface and any equipment used.
 - Carefully remove PPE, avoiding self-contamination.
 - Wash hands and any exposed skin with soap and water.[\[1\]](#)

Emergency Procedures

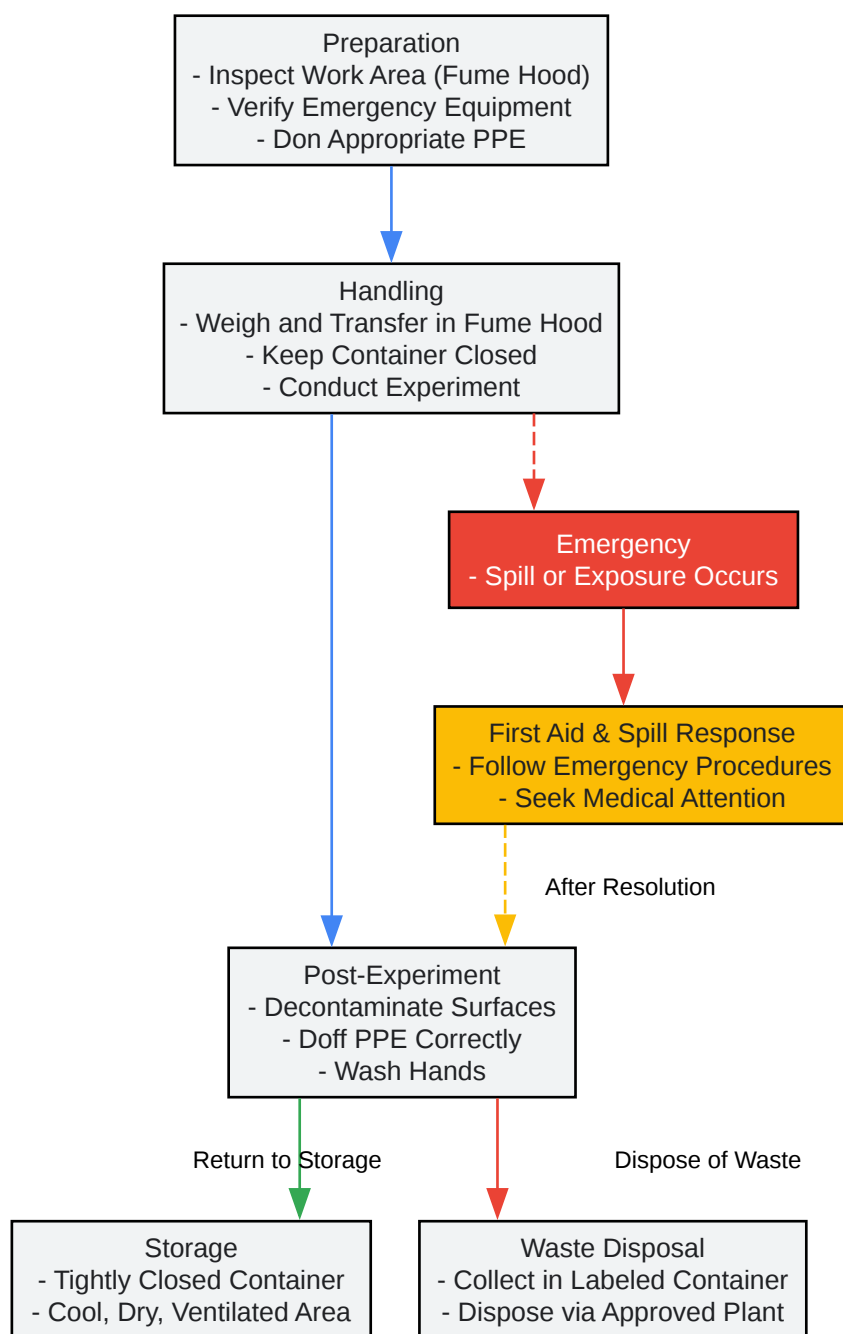
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical attention.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a poison center or doctor.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)
- Spill: For small spills, sweep up the solid material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[7\]](#) Avoid generating dust. Ensure adequate ventilation. For larger spills, evacuate the area and follow emergency protocols.

Storage and Disposal Plan

- Storage: Store **4-Isopropoxybenzoic acid** in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#) Keep the container tightly closed and store away from incompatible materials like strong oxidizing agents.[\[1\]](#)[\[3\]](#)
- Disposal: Dispose of waste chemical and contaminated materials (including gloves, wipes, and containers) in accordance with local, state, and federal regulations.[\[1\]](#) Do not mix with other waste. The material should be sent to an approved waste disposal plant.[\[1\]](#)

Handling Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **4-Isopropoxybenzoic acid** in a laboratory setting.



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Caption: Workflow for handling **4-Isopropoxybenzoic acid**.

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